

Minimizing Disulfo-ICG-DBCO aggregation in aqueous solutions

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Compound of Interest

Compound Name: *Disulfo-ICG-DBCO disodium*

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Technical Support Center: Disulfo-ICG-DBCO

Welcome to the technical support center for Disulfo-ICG-DBCO. This guide provides troubleshooting advice and frequently asked questions to help researchers, scientists, and drug development professionals minimize dye aggregation and ensure successful conjugation experiments.

Frequently Asked Questions (FAQs)

Q1: What is Disulfo-ICG-DBCO and what is it used for? Disulfo-ICG-DBCO is a near-infrared (NIR) fluorescent dye designed for biological labeling. It is a derivative of Indocyanine Green (ICG) that has been modified with two sulfonate groups (Disulfo) to enhance water solubility and a dibenzocyclooctyne (DBCO) group.^{[1][2]} The DBCO moiety enables covalent labeling of azide-modified molecules via copper-free click chemistry, a type of strain-promoted alkyne-azide cycloaddition (SPAAC).^{[3][4]} This makes it ideal for labeling biomolecules in aqueous environments for applications like in vivo imaging.^{[1][5]}

Q2: What is dye aggregation and why is it a problem? Dye aggregation is a phenomenon where individual dye molecules in a solution, particularly in aqueous media, self-associate to form dimers or higher-order clusters (e.g., H-aggregates or J-aggregates).^{[6][7]} This is driven by intermolecular forces like van der Waals interactions and hydrophobic effects.^[6] Aggregation is a significant problem because it can alter the dye's photophysical properties, most notably causing a severe decrease in fluorescence intensity (quenching).^{[8][9]} This can lead to weak or non-existent signals in labeling experiments.^[10]

Q3: How do the "Disulfo" groups help? The two sulfonate groups are hydrophilic and negatively charged. Their presence increases the water solubility of the ICG core and introduces electrostatic repulsion between dye molecules.^[9] This helps to counteract the hydrophobic forces that drive aggregation, making the dye easier to work with in aqueous buffers compared to its non-sulfonated counterparts. However, aggregation can still occur, especially at high concentrations.

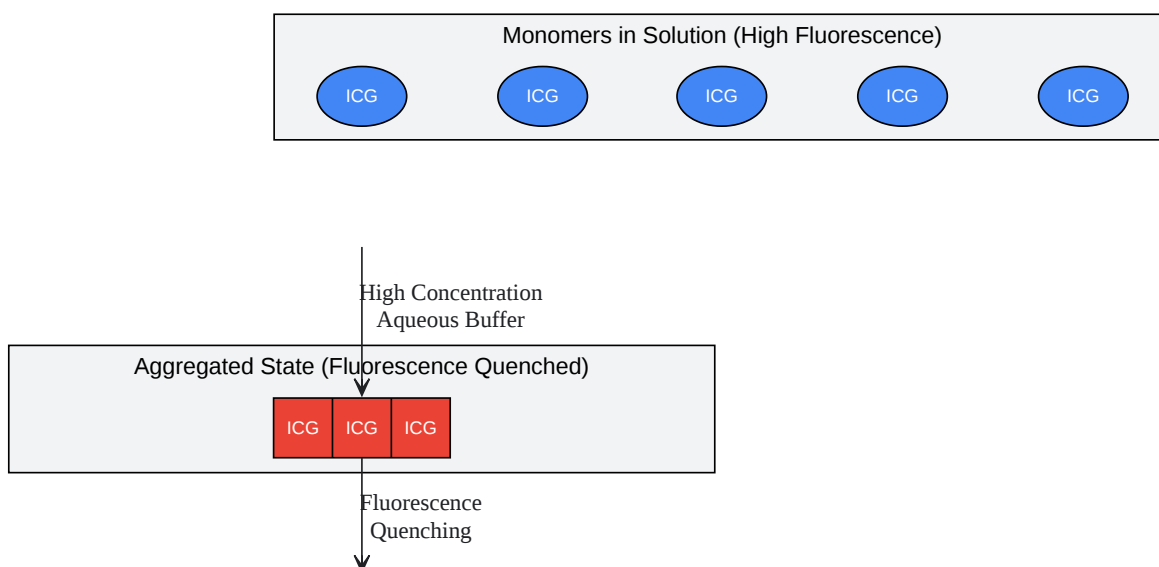
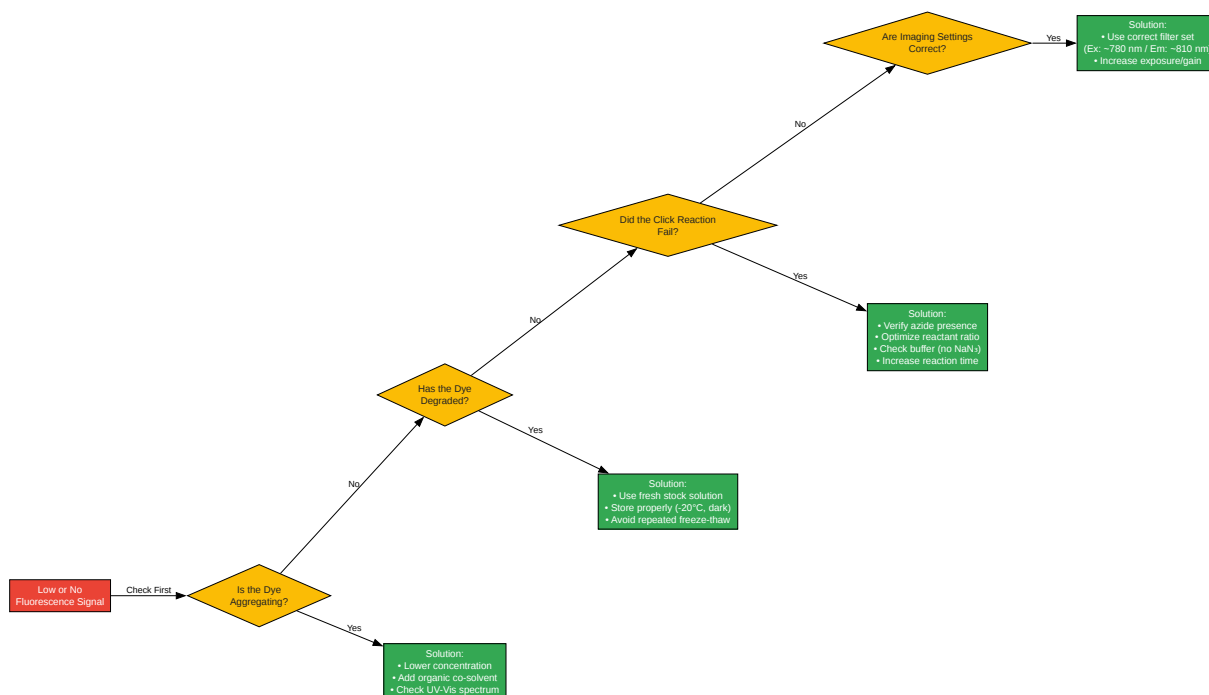
Q4: What is the recommended solvent for dissolving and storing Disulfo-ICG-DBCO? For long-term storage, it is recommended to store the lyophilized powder at -20°C. For stock solutions, high-quality, anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) are recommended.^{[1][5]} These organic solvents disrupt the hydrophobic interactions that cause aggregation. Aqueous buffers can be used for preparing working solutions, but care must be taken with concentration.^[7] For click chemistry reactions, avoid buffers containing sodium azide (NaN_3), as it will react with the DBCO group.^{[11][12]}

Troubleshooting Guide

Issue: My fluorescence signal is weak or absent after labeling.

This is a common issue that can stem from several sources. Use the following guide to diagnose the problem.

Diagram: Troubleshooting Workflow for Low Fluorescence



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